

Essential Procedures for the Safe Disposal of Aculene D

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Compound of Interest

Compound Name: *aculene D*

Cat. No.: *B15143034*

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The following provides detailed guidance for the proper disposal of **Aculene D**, a sesquiterpenoid fungal metabolite.^[1] This information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimal environmental impact. Given that **Aculene D** is toxic to aquatic life, it is imperative to adhere to strict disposal protocols.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure you are wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[2] All handling of **Aculene D** should occur in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **Aculene D**.

Property	Value
Molecular Formula	C ₁₄ H ₂₀ O ₂
Molecular Weight	220.31 g/mol
IUPAC Name	(3aR,8S,8aR)-3-ethyl-8-hydroxy-6,8a-dimethyl-3a,4,7,8-tetrahydroazulen-1-one
Appearance	Not specified
Melting Point/Freezing Point	98 - 100 °C (208 - 212 °F) (for a related compound)
Boiling Point	242 °C (468 °F) (for a related compound)
Partition Coefficient (log Pow)	3.38 (Bioaccumulation is not expected)

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- Is the waste contaminated? Any materials that have come into contact with **Aculene D**, such as gloves, absorbent pads, and empty containers, must be treated as hazardous waste.
- Segregate the waste: Do not mix **Aculene D** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan. Incompatible wastes must be kept separate.^[3]

2. Waste Collection and Storage:

- Use a designated container: Collect all **Aculene D** waste in a clearly labeled, leak-proof container. The container must be compatible with the chemical properties of **Aculene D**.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the specific name "**Aculene D**". Include the date when the first piece of waste was added to the container.
- Storage: Store the waste container in a designated satellite accumulation area. This area should be secure, well-ventilated, and away from ignition sources and incompatible

materials.[4]

3. Disposal of Empty Containers:

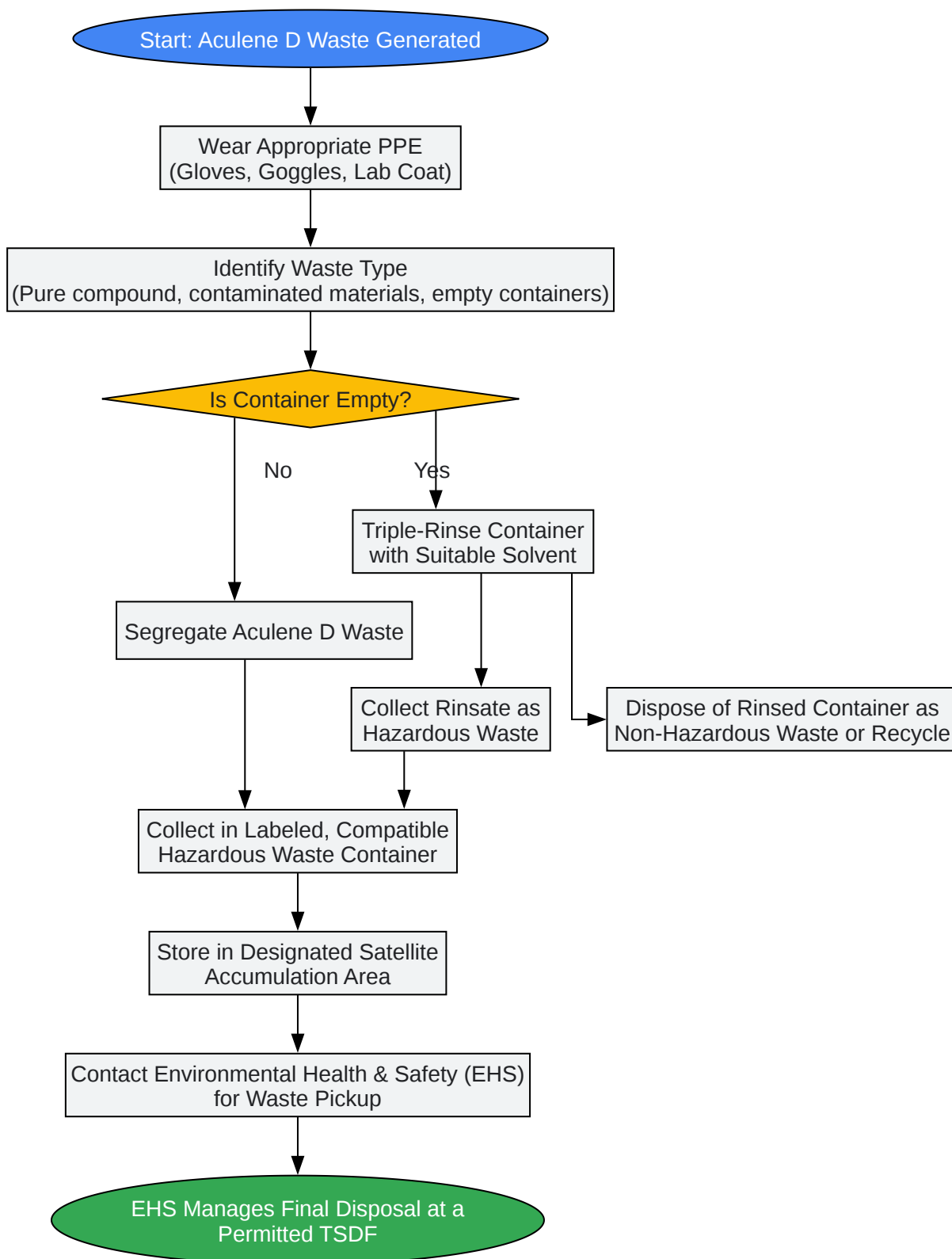
- "RCRA Empty" criteria: A container that held a hazardous chemical is considered "RCRA empty" if all possible contents have been removed and no more than one inch of residue remains at the bottom.
- Rinsing: Triple-rinse the empty container with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.
- Disposal: Once properly rinsed, the container may be disposed of as non-hazardous waste, recycled, or returned to the supplier, depending on institutional and local regulations.[3]
Landfilling of uncrushed empty drums is often not an option.[3]

4. Arranging for Final Disposal:

- Contact your Environmental Health and Safety (EHS) office: Your institution's EHS department is responsible for the final collection and disposal of hazardous waste. Follow their specific procedures for requesting a waste pickup.
- Documentation: Complete all necessary waste disposal forms as required by your EHS office.
- Transportation: The hazardous waste must be shipped off-site to a permitted treatment, storage, and disposal facility (TSDF) within the timeframes mandated by regulations (e.g., 90, 180, or 270 days depending on generator status).[3]

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **Aculene D**.



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Caption: Workflow for the safe disposal of **Aculene D** waste.

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety and hazardous waste management protocols, as well as the Safety Data Sheet (SDS) for the specific product you are using. Local, state, and federal regulations for hazardous waste disposal must be followed.

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